

An In-depth Technical Guide to Olivil Monoacetate

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Compound of Interest		
Compound Name:	Olivil monoacetate	
Cat. No.:	B8033867	Get Quote

Disclaimer: The compound "olivin monoacetate" is likely a misspelling of "olivil monoacetate." Publicly available scientific literature on olivil monoacetate is limited. This guide provides a comprehensive overview based on the available information for olivil monoacetate and its parent compound, olivil, a lignan found in the olive tree (Olea europaea). Inferred properties and potential activities of olivil monoacetate are based on the known characteristics of olivil and related compounds.

Introduction

Olivil monoacetate is an acetylated derivative of olivil, a naturally occurring lignan. Lignans are a class of polyphenolic compounds found in plants and are known for a variety of biological activities. Olivil itself is a component of the olive tree, a plant renowned for its rich phytochemical profile and associated health benefits. This document aims to provide a detailed technical overview of olivil monoacetate, including its chemical properties, a plausible synthetic route, and its potential biological activities, drawing inferences from its parent compound and related molecules.

Chemical Properties

Based on the structure of its parent compound, olivil, the chemical properties of **olivil monoacetate** can be summarized as follows:



Property	Value	Source
Molecular Formula	C22H26O8	PubChem[1]
Molecular Weight	418.4 g/mol	PubChem
Parent Compound	Olivil	Inferred
CAS Number	1016974-78-9 or 114847-46-0	MedChem Express, Guidechem[2]
Appearance	Likely a crystalline solid	Inferred
Solubility	Expected to be soluble in organic solvents	Inferred

Synthesis of Olivil Monoacetate

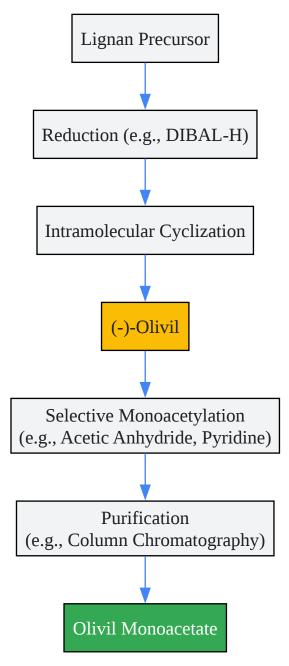
While a specific, documented synthesis for **olivil monoacetate** is not readily available in the scientific literature, a plausible synthetic route can be proposed based on the known total synthesis of its parent compound, olivil, followed by a standard acetylation reaction.

Experimental Protocol: Proposed Synthesis of Olivil Monoacetate

- Total Synthesis of (-)-Olivil: The total synthesis of (-)-olivil has been reported and involves a
 multi-step process. A key step involves the reduction of a precursor molecule followed by
 intramolecular displacement to form the tetrahydrofuran ring characteristic of olivil. The
 synthesis can be summarized by the workflow illustrated below.[3][4]
- Monoacetylation of Olivil: Following the successful synthesis of olivil, a selective monoacetylation reaction would be performed. This can be achieved by reacting olivil with one equivalent of an acetylating agent, such as acetic anhydride or acetyl chloride, in the presence of a suitable base (e.g., pyridine or triethylamine) and a solvent (e.g., dichloromethane) at a controlled temperature. The reaction would likely yield a mixture of mono- and di-acetylated products, which would then require purification, for example, by column chromatography, to isolate the desired olivil monoacetate.



Proposed Synthesis of Olivil Monoacetate



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Proposed synthetic workflow for **Olivil Monoacetate**.

Potential Biological Activities and Mechanism of Action



Direct experimental data on the biological activity of **olivil monoacetate** is scarce. However, based on the known activities of its parent compound, olivil, and other related lignans from Olea europaea, several potential biological activities can be inferred.

Biological Activity	Compound(s)	Quantitative Data	Source
Antioxidant Activity	Olivil	Weak DPPH radical- scavenging activity (EC50: 176 µM)	MedChemExpress[5]
Antifungal Activity	Olive Leaf Extracts	IC25 < 1 mg/mL against C. albicans	PMC[6]
Antiproliferative Activity	Lignans from Olea ferruginea	Dose-dependent inhibition of U-87 MG malignant glioma cells	IMR Press[7]

Proposed Mechanism of Action: Antioxidant and Antifungal Effects

The potential mechanism of action for **olivil monoacetate** is likely to be similar to that of other phenolic compounds and lignans. As an antioxidant, it may act by donating a hydrogen atom to free radicals, thereby neutralizing them and preventing oxidative damage to cells. Its potential antifungal activity could stem from its ability to disrupt the fungal cell membrane, leading to increased permeability and cell death. This is a known mechanism for other natural antifungal compounds.



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Hypothetical pathway for antifungal activity.

Conclusion



Olivil monoacetate is a derivative of the natural lignan olivil. While direct research on this specific compound is limited, its chemical properties and potential biological activities can be inferred from its parent structure and related compounds. The proposed synthetic route provides a viable method for its preparation, which would enable further investigation into its pharmacological properties. Based on the activities of related lignans, **olivil monoacetate** holds potential as an antioxidant, antifungal, and antiproliferative agent. Further research is warranted to fully elucidate its biological activities and therapeutic potential.

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